

An In-depth Technical Guide to the Thermal Decomposition of CI 15850

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition of the monoazo pigment CI 15850, also known as Pigment Red 57:1, D&C Red No. 6, or D&C Red No. 7. This document synthesizes available data on its thermal stability, decomposition products, and the methodologies used for its analysis, targeting professionals in research, scientific, and drug development fields.

Thermal Stability and Decomposition Profile

The thermal stability of CI 15850 has been a subject of investigation, with varying decomposition temperatures reported in literature. A safety data sheet for Pigment Red 57:1 indicates a thermal decomposition temperature of 149 °C, while a report from the European Commission's Scientific Committee on Consumer Safety suggests decomposition occurs at 320 °C. To provide a more detailed understanding, this guide incorporates data from a thermogravimetric analysis (TGA) of D&C Red No. 6.

Thermogravimetric analysis reveals the mass loss of a substance as a function of temperature, offering critical insights into its thermal stability and decomposition kinetics. The TGA of D&C Red No. 6 was conducted in an air atmosphere with a temperature range from 20 to 850 °C.

Table 1: Thermogravimetric Analysis Data for D&C Red No. 6



Temperature Range (°C)	Mass Loss (%)	Decomposition Stage
20 - 200	~2%	Initial mass loss (likely moisture)
200 - 450	~40%	Major decomposition stage 1
450 - 600	~30%	Major decomposition stage 2
> 600	~20%	Final decomposition/charring

Data interpreted from the TGA curve presented in Mansri et al. (2012).[1]

The analysis of the derivative thermogravimetric (DTG) curve, which represents the rate of mass loss, allows for the identification of the onset and peak decomposition temperatures. The onset temperature is the point at which significant degradation begins, while the peak temperature indicates the point of the maximum rate of decomposition.

Table 2: Key Decomposition Temperatures for D&C Red No. 6 from TGA/DTG Analysis

Parameter	Temperature (°C)
Onset Decomposition Temperature (Tonset)	approx. 200 °C
Peak Decomposition Temperature 1 (Tpeak1)	approx. 350 °C
Peak Decomposition Temperature 2 (Tpeak2)	approx. 550 °C

Temperatures are estimations based on the visual analysis of the TGA/DTG curves and may vary with specific experimental conditions.

Potential Thermal Decomposition Products

The thermal degradation of azo dyes, such as CI 15850, is a complex process that can lead to the formation of various smaller molecules. The primary mechanism often involves the cleavage of the azo bond (-N=N-).

Based on the structure of CI 15850 and general knowledge of azo dye pyrolysis, the following are potential decomposition products:



- Sulfonated Aromatic Amines: Cleavage of the azo bond is expected to yield aromatic amines. Given the starting structure, a likely product is 2-amino-5-methylbenzenesulfonic acid.
- Decarboxylated Analogues: Studies have identified the presence of 4-[(4-methyl-2-sulfophenyl)azo]-3-naphthalenol (DPR57) as a consistent impurity in D&C Red No. 6 and No. 7, suggesting it may also be a thermal degradation product formed through decarboxylation.[2][3]
- Oxides of Carbon and Sulfur: Complete combustion or high-temperature degradation of the organic structure will lead to the formation of carbon dioxide (CO₂) and sulfur dioxide (SO₂).
- Other Volatile Organic Compounds (VOCs): A complex mixture of smaller organic molecules may be formed depending on the pyrolysis conditions.

Experimental Protocols

To ensure reproducibility and accuracy in the study of the thermal decomposition of CI 15850, detailed experimental protocols are essential. The following sections outline standard methodologies for Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS).

Thermogravimetric Analysis (TGA)

TGA is used to determine the thermal stability and compositional properties of materials by measuring the change in mass as a function of temperature.

Objective: To determine the onset and peak decomposition temperatures and the percentage of mass loss at different stages of heating.

Apparatus: A thermogravimetric analyzer with a high-precision balance and a furnace capable of controlled heating rates.

Procedure (based on ASTM E1131, ISO 11358):[5][6][7]



- Sample Preparation: A small, representative sample of CI 15850 (typically 5-10 mg) is accurately weighed into an inert sample pan (e.g., alumina or platinum).
- Instrument Setup: The TGA instrument is purged with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation. For analysis in an oxidative environment, air or oxygen is used.
- Thermal Program: The sample is heated from ambient temperature to a final temperature (e.g., 900 °C) at a controlled, linear heating rate (e.g., 10 °C/min).
- Data Analysis: The resulting TGA curve (mass vs. temperature) and its first derivative (DTG curve) are analyzed to determine the onset temperature of decomposition, the temperatures of maximum decomposition rates, and the percentage of mass loss at each stage.

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

Py-GC-MS is a powerful technique for identifying the chemical composition of thermal decomposition products.

Objective: To separate and identify the volatile and semi-volatile compounds produced during the thermal decomposition of CI 15850.

Apparatus: A pyrolyzer directly coupled to a gas chromatograph-mass spectrometer (GC-MS) system.

Procedure:

- Sample Preparation: A very small amount of CI 15850 (typically 0.1-1.0 mg) is placed in a pyrolysis sample cup.
- Pyrolysis: The sample is rapidly heated to a specific temperature (e.g., the peak decomposition temperature determined by TGA) in an inert atmosphere (e.g., helium) within the pyrolyzer.
- Gas Chromatography (GC) Separation: The volatile pyrolysis products are swept by a carrier gas into the GC column. The column is subjected to a temperature program to separate the

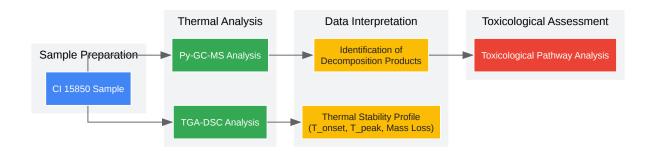


individual components of the mixture based on their boiling points and interactions with the stationary phase.

 Mass Spectrometry (MS) Detection and Identification: As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum for each component provides a unique fragmentation pattern, which is used to identify the compound by comparison with spectral libraries (e.g., NIST).

Visualization of Methodologies and Potential Toxicological Pathways Experimental Workflow for Thermal Analysis

The following diagram illustrates a typical workflow for the comprehensive thermal analysis of CI 15850.



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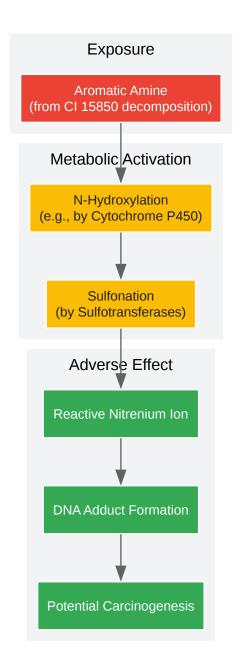
Workflow for the thermal analysis of CI 15850.

Generalized Toxicological Pathway of Azo Dye Decomposition Products

The thermal decomposition of CI 15850 can lead to the formation of aromatic amines. These compounds are of toxicological concern as they can be metabolized in the body to reactive



intermediates that may lead to adverse health effects, including carcinogenicity. The following diagram illustrates a generalized pathway for the metabolic activation of aromatic amines.



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Generalized metabolic activation of aromatic amines.

It is important to note that many aromatic amines are known or suspected carcinogens.[8] The sulfonation step, catalyzed by sulfotransferases, can in some cases lead to the formation of unstable sulfate esters that can spontaneously break down to form highly reactive nitrenium



ions, which can then bind to DNA, leading to mutations and potentially cancer.[9] However, the specific toxicological profile of each decomposition product would require dedicated study.

This guide provides a foundational understanding of the thermal decomposition of CI 15850. Further research, particularly utilizing Py-GC-MS, is necessary to fully elucidate the range of decomposition products and their toxicological significance.

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